

# Enzymatic Conversion of Neopinone to Codeinone: A Technical Guide

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## Compound of Interest

Compound Name:	Neopinone
Cat. No.:	B3269370

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This technical guide provides an in-depth overview of the enzymatic conversion of **neopinone** to codeinone, a critical step in the biosynthesis of morphine alkaloids. The discovery of **neopinone** isomerase (NISO) has revised the long-held belief that this isomerization was a spontaneous process.<sup>[1][2][3]</sup> This guide details the biochemical pathway, presents quantitative data on reaction efficiency, and provides comprehensive experimental protocols for researchers in the field.

## Introduction

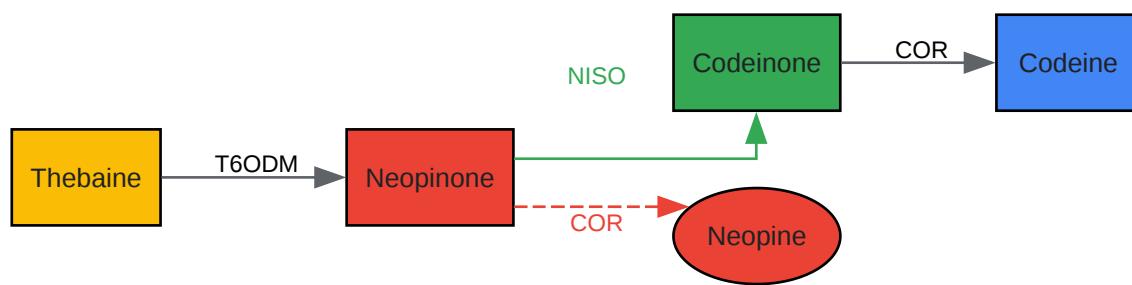
The isomerization of **neopinone** to its more stable  $\alpha,\beta$ -unsaturated ketone isomer, codeinone, is a pivotal reaction in the opium poppy's production of codeine and morphine.<sup>[1][2]</sup> For decades, this conversion was thought to occur spontaneously in aqueous solutions.<sup>[4]</sup> However, recent research has identified a specific enzyme, **neopinone** isomerase (NISO), that catalyzes this reaction, significantly influencing the efficiency of the overall biosynthetic pathway.<sup>[1][2][3]</sup> The presence of NISO is crucial for minimizing the formation of the undesired byproduct neopine, which is generated by the action of codeinone reductase (COR) on **neopinone**.<sup>[5][6][7]</sup> Understanding and harnessing the activity of NISO is therefore of significant interest for the microbial bioproduction of opiates.<sup>[5][8]</sup>

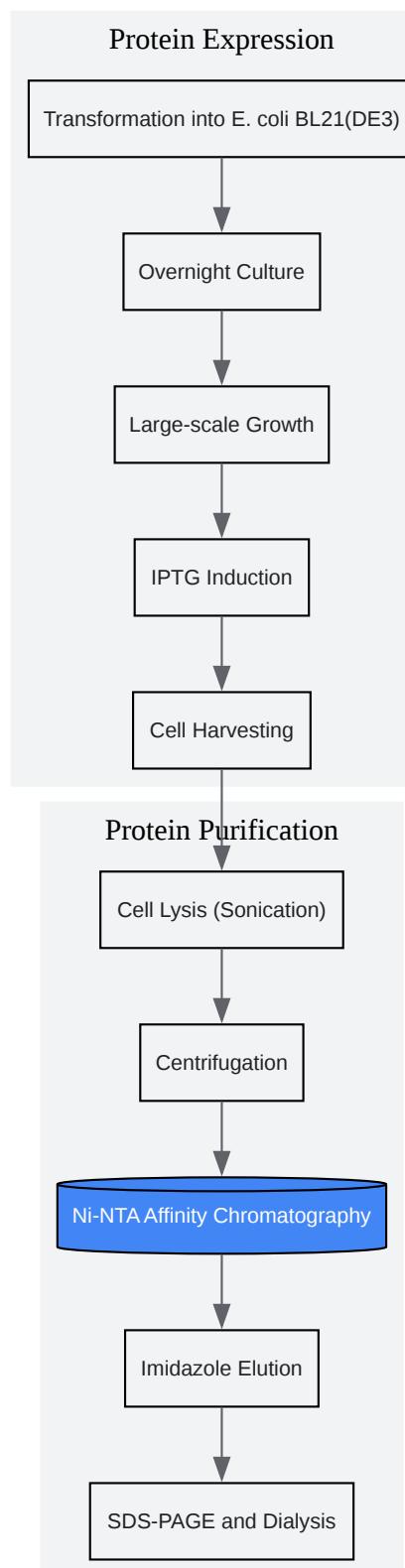
## The Biosynthetic Pathway

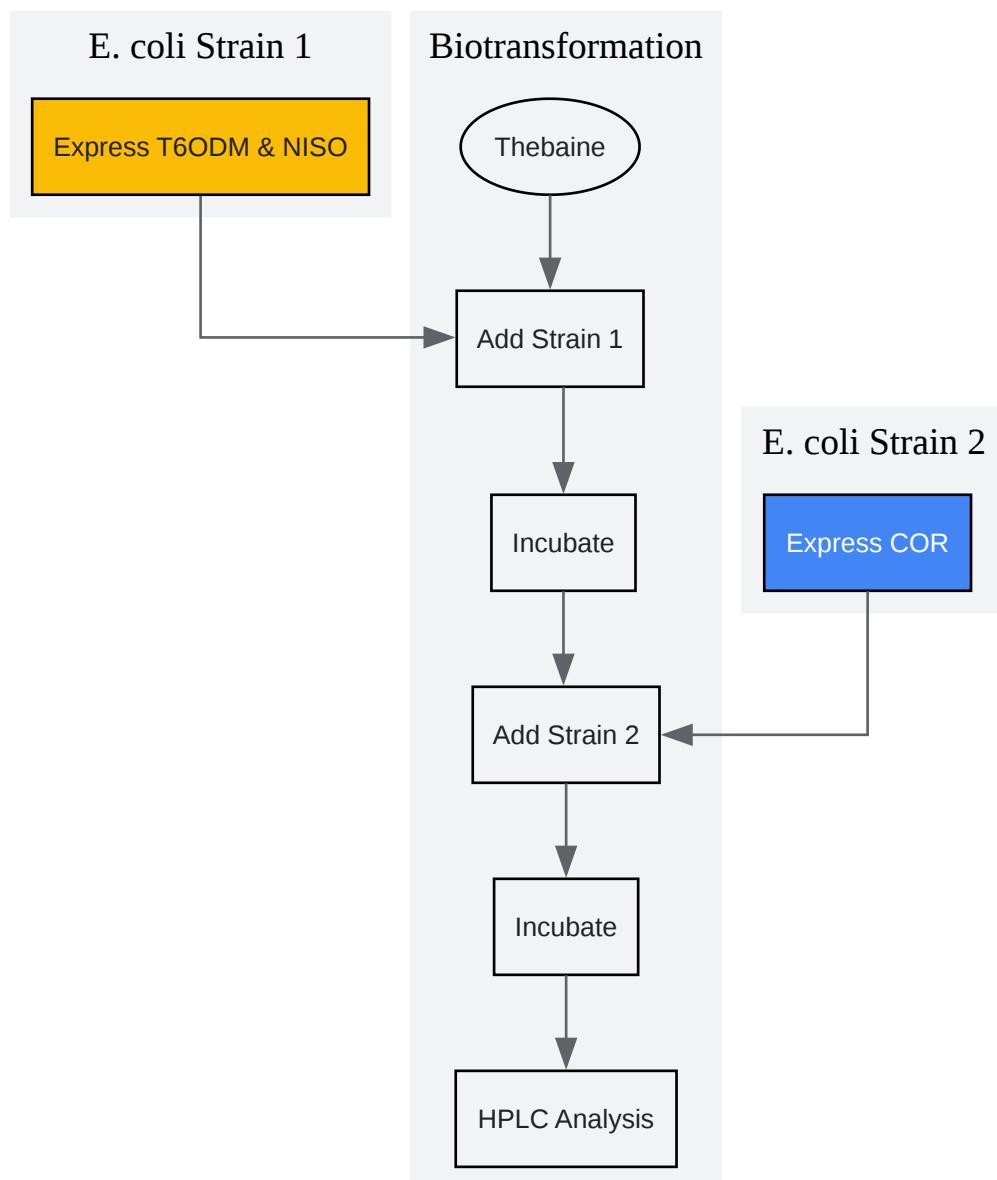
The conversion of **neopinone** to codeinone is a key step in the major pathway of morphine biosynthesis in *Papaver somniferum*.<sup>[9][10]</sup> The pathway begins with thebaine and proceeds as follows:

- Thebaine to **Neopinone**: Thebaine is demethylated at the 6-O position by the enzyme thebaine 6-O-demethylase (T6ODM) to produce **neopinone**.<sup>[9]</sup>
- **Neopinone** to Codeinone: **Neopinone** is then isomerized by **neopinone** isomerase (NISO) to form codeinone.<sup>[1][2][9]</sup>
- Codeinone to Codeine: Codeinone is subsequently reduced by codeinone reductase (COR) to yield codeine.<sup>[9][11]</sup>

A minor pathway for morphine biosynthesis also exists, proceeding through oripavine and morphinone, where NISO also plays a role in isomerizing neomorphinone to morphinone.<sup>[2][10]</sup> The presence of NISO is critical to channel the flux towards codeinone, thereby preventing the irreversible reduction of **neopinone** to neopine by COR.<sup>[2][7]</sup>







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